

In-Depth Technical Guide: Synthesis and Commercial Availability of Palmitic Acid-d2-3

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Compound of Interest

Compound Name: *Palmitic acid-d2-3*

Cat. No.: *B1458946*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the synthesis and commercial availability of **Palmitic acid-d2-3**, also known as 3,3-dideuteriohexadecanoic acid. This isotopically labeled fatty acid is a valuable tool in metabolic research, drug development, and various analytical applications where precise tracking of palmitic acid is required.

Introduction

Palmitic acid (hexadecanoic acid) is the most common saturated fatty acid in animals and plants and plays a central role in numerous biological processes. The selective incorporation of deuterium at the C-3 (beta) position creates a stable, non-radioactive tracer that can be distinguished from its endogenous, non-labeled counterpart by mass spectrometry and other analytical techniques. This allows for detailed investigation of fatty acid metabolism, uptake, and incorporation into complex lipids without altering the fundamental biochemical properties of the molecule.

Synthesis of Palmitic Acid-d2-3

The synthesis of **Palmitic acid-d2-3** is not a trivial process and is typically achieved through specialized chemical methods that allow for regioselective deuteration. While various methods for deuteration of fatty acids exist, achieving specific labeling at the beta-position requires a targeted approach. A plausible and effective method is the palladium-catalyzed β -C(sp³)-H

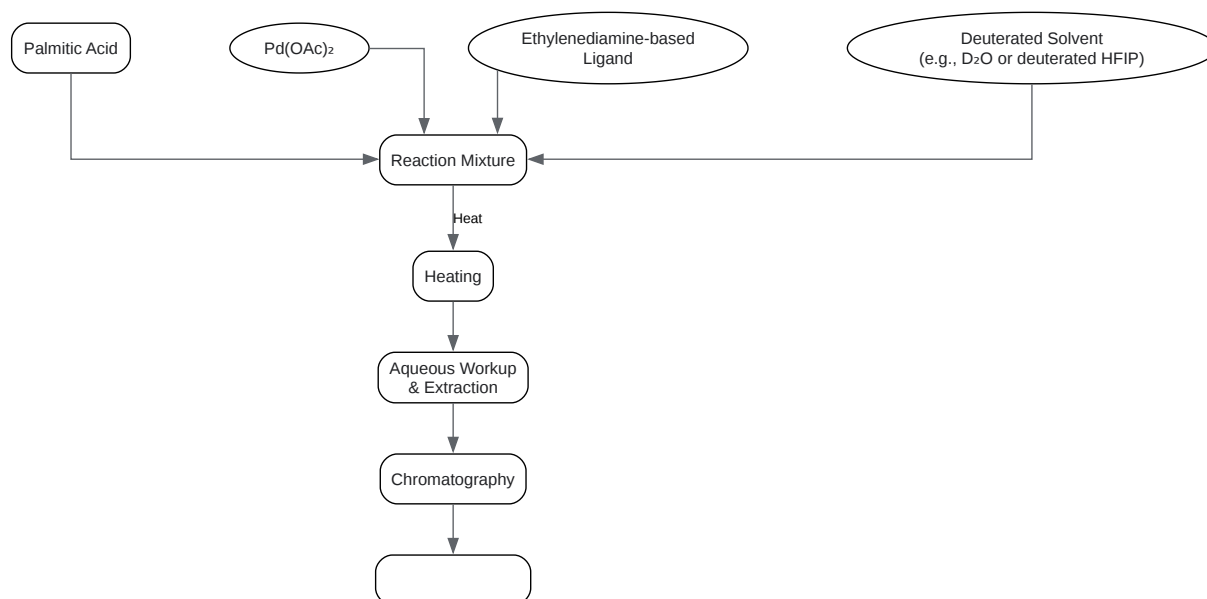
deuteration of the parent carboxylic acid. This approach offers high regioselectivity and can be applied to a range of aliphatic acids.

Experimental Protocol: Palladium-Catalyzed β -C(sp³)-H Deuteration

This protocol is adapted from established methods for the late-stage deuteration of carboxylic acids.

Objective: To selectively introduce two deuterium atoms at the C-3 position of palmitic acid.

Reaction Scheme:



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Caption: Palladium-catalyzed β -C(sp³)-H deuteration workflow for **Palmitic acid-d2-3**.

Materials and Reagents:

Reagent/Material	Molar Ratio	Notes
Palmitic Acid	1.0 equiv	Starting material
Palladium(II) Acetate (Pd(OAc) ₂)	0.05 - 0.1 equiv	Catalyst
Ethylenediamine-based Ligand	0.1 - 0.2 equiv	Directing group
Deuterated Solvent	-	Deuterium source (e.g., D ₂ O, HFIP-d ₂)
Base (e.g., K ₂ CO ₃)	2.0 - 3.0 equiv	Optional, depending on specific protocol
Anhydrous Solvent	-	e.g., Toluene, Dioxane

Procedure:

- **Reaction Setup:** In a dry reaction vessel under an inert atmosphere (e.g., argon or nitrogen), combine palmitic acid, palladium(II) acetate, and the ethylenediamine-based ligand.
- **Solvent Addition:** Add the anhydrous organic solvent followed by the deuterated solvent, which serves as the deuterium source.
- **Reaction Conditions:** If a base is required by the specific ligand system, it is added at this stage. The reaction mixture is then heated to the specified temperature (typically between 80-120 °C) and stirred for a prolonged period (24-72 hours) to allow for the C-H activation and deuterium exchange to occur.
- **Monitoring the Reaction:** The progress of the reaction can be monitored by taking small aliquots and analyzing them by GC-MS or ¹H NMR to determine the extent of deuteration.

- **Workup:** After the reaction is complete, the mixture is cooled to room temperature. An aqueous workup is performed, typically by adding a dilute acid (e.g., 1 M HCl) to quench the reaction and protonate the carboxylate. The product is then extracted into an organic solvent (e.g., ethyl acetate, diethyl ether).
- **Purification:** The combined organic extracts are dried over an anhydrous salt (e.g., Na₂SO₄ or MgSO₄), filtered, and the solvent is removed under reduced pressure. The crude product is then purified, typically by column chromatography on silica gel, to yield the pure **Palmitic acid-d2-3**.
- **Analysis:** The final product should be analyzed by high-resolution mass spectrometry to confirm the mass increase corresponding to the incorporation of two deuterium atoms and by ¹H and ²H NMR spectroscopy to confirm the position of the deuterium labels.

Commercial Availability

As of late 2025, **Palmitic acid-d2-3** (CAS No. 83293-32-7) is not readily available as a stock item from major chemical suppliers. However, several companies specialize in the custom synthesis of isotopically labeled compounds and are equipped to produce **Palmitic acid-d2-3** on request.

Potential Custom Synthesis Providers:

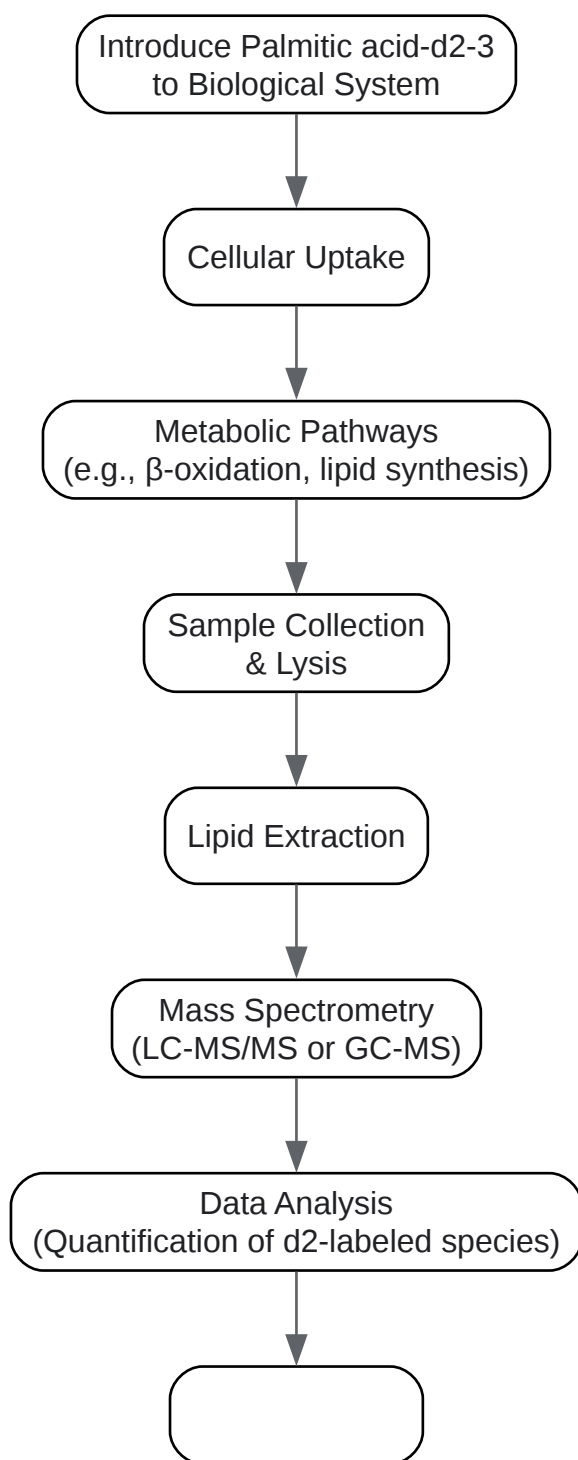
- **BOC Sciences:** Offers custom isotope labeling services for a wide range of fatty acids and lipids, including deuteration.[\[1\]](#)
- **MedChemExpress (MCE):** Provides custom synthesis of stable isotope-labeled compounds and has a portfolio of labeled fatty acids.[\[2\]](#)[\[3\]](#)
- **Cambridge Isotope Laboratories, Inc. (CIL):** A leading supplier of stable isotopes and stable isotope-labeled compounds, offering a diverse library of labeled fatty acids and custom synthesis services.[\[4\]](#)
- **Alfa Chemistry:** Offers various stable isotope-labeled lipids and provides custom synthesis services for products not in their catalog.[\[5\]](#)

- Moravek, Inc.: Specializes in the custom manufacturing of stable-labeled compounds for research.[\[6\]](#)

Researchers seeking to procure **Palmitic acid-d2-3** should contact these or similar companies with their specific requirements, including desired purity and quantity, to obtain a quote for custom synthesis.

Signaling Pathways and Logical Relationships

The primary utility of **Palmitic acid-d2-3** is as a tracer in metabolic studies. The logical workflow for such an experiment is outlined below.



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Caption: Experimental workflow for a metabolic study using **Palmitic acid-d2-3**.

This workflow illustrates how the deuterated fatty acid is introduced into a biological system, processed through metabolic pathways, and subsequently detected and quantified to provide


insights into its metabolic fate.

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